

Personal protective equipment for handling 2-Fluoro-4-iodobenzonitrile

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Compound of Interest

Compound Name: 2-Fluoro-4-iodobenzonitrile

Cat. No.: B160798

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Essential Safety and Handling Guide for 2-Fluoro-4-iodobenzonitrile

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Fluoro-4-iodobenzonitrile**. The following procedures are designed to ensure safe laboratory operations and minimize risks associated with this chemical.

Chemical Identifier:

- Name: **2-Fluoro-4-iodobenzonitrile**
- CAS Number: 137553-42-5[1]
- Molecular Formula: C₇H₃FIN[1][2][3]

Hazard Identification and GHS Classification

2-Fluoro-4-iodobenzonitrile is a hazardous substance requiring careful handling. The primary hazards are summarized below.

Hazard Class	GHS Classification
Acute Toxicity, Oral	Category 3, Toxic if swallowed[1][4]
Acute Toxicity, Dermal	Category 4, Harmful in contact with skin[1]
Acute Toxicity, Inhalation	Category 4, Harmful if inhaled[1]
Skin Corrosion/Irritation	Category 2, Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2A, Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3, May cause respiratory irritation[1]

Signal Word: Danger[1]

Hazard Pictograms:

- GHS06 (Skull and Crossbones)[1]
- GHS07 (Exclamation Mark)[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Fluoro-4-iodobenzonitrile** is provided below.

Property	Value
Molecular Weight	247.01 g/mol [2][5]
Appearance	Red-brown Powder[4]
Melting Point	103-105 °C[2]
Boiling Point	264 °C at 760 mmHg[4]
Flash Point	>110 °C[2]
Solubility	Slightly soluble in water[6][7]
Density	2.0 ± 0.1 g/cm ³ [4]

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is critical to ensure safety.

Handling:

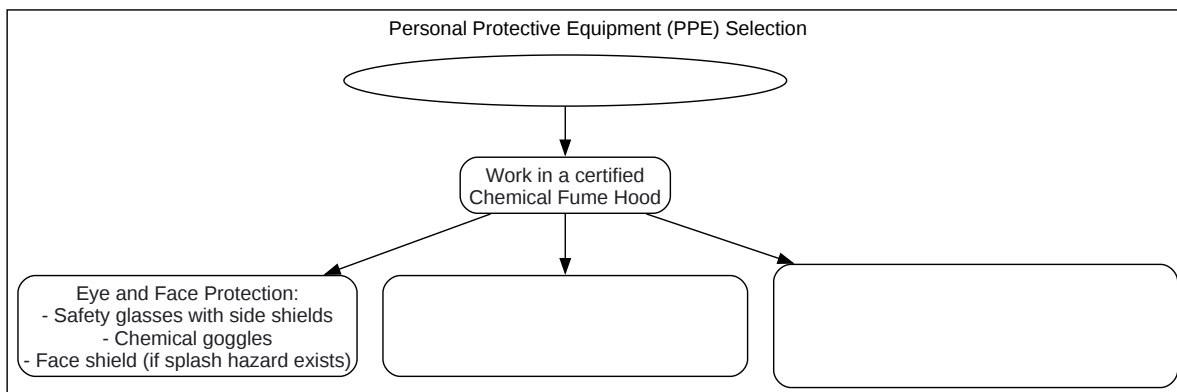
- Use only in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[4\]](#)
- Wear appropriate personal protective equipment (PPE) as detailed below.[\[1\]](#)[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust, fumes, mist, spray, or vapors.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[\[1\]](#)[\[4\]](#)
- Keep away from heat, sparks, and open flames.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)
- Store locked up.[\[1\]](#)[\[4\]](#)
- Protect from sunlight.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Personal Protective Equipment (PPE) Selection

The following diagram outlines the decision-making process for selecting appropriate PPE when handling **2-Fluoro-4-iodobenzonitrile**.



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Caption: PPE selection workflow for **2-Fluoro-4-iodobenzonitrile**.

Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate harm.

First-Aid Measures:

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth. Do NOT induce vomiting.[1]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[1]

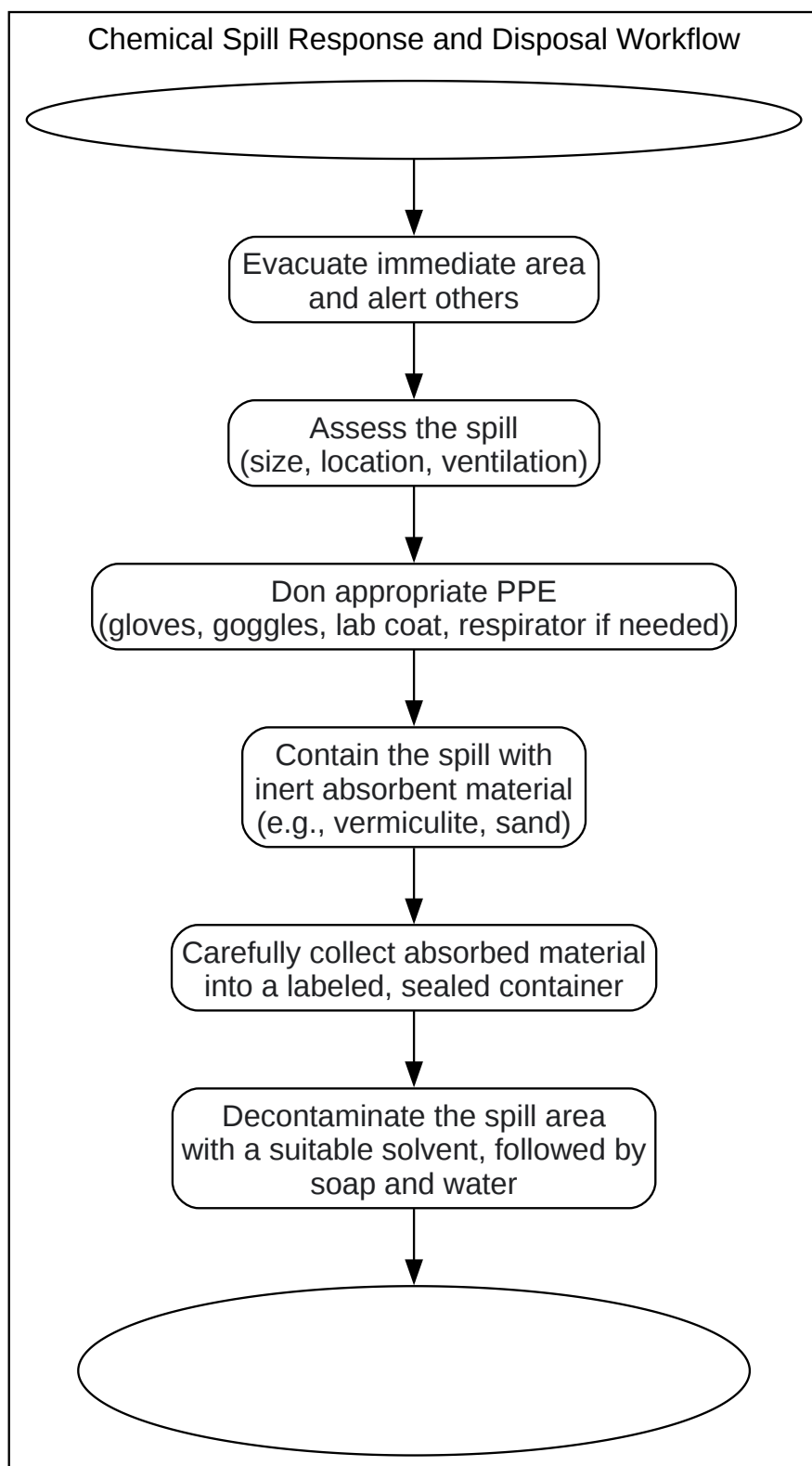
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[1]
- Specific Hazards: Thermal decomposition can produce carbon oxides, hydrogen fluoride, hydrogen iodide, and nitrogen oxides.[1]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Spill Response and Disposal Plan

A systematic approach to spill cleanup and waste disposal is essential. The following workflow outlines the necessary steps.



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Caption: Step-by-step workflow for spill response and disposal.

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][4] Do not release into the environment.[1]
Contaminated packaging should be treated as the chemical itself.

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References

- 1. synquestlabs.com [synquestlabs.com]
- 2. matrixscientific.com [matrixscientific.com]
- 3. manchesterorganics.com [manchesterorganics.com]
- 4. echemi.com [echemi.com]
- 5. 2-Fluoro-4-iodobenzonitrile | C₇H₃FIN | CID 2774518 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-Fluoro-4-iodobenzonitrile, 98% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 7. 2-FLUORO-4-IODOBENZONITRILE | 137553-42-5 [chemicalbook.com]
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